

Cholesteryl Stearate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cholesteryl stearate

Cat. No.: B13091713

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For Researchers, Scientists, and Drug Development Professionals

Cholesteryl stearate, an ester formed from cholesterol and stearic acid, is a multifaceted lipid molecule with significant applications across various scientific disciplines. Its unique physicochemical properties make it a valuable component in the formulation of drug delivery systems, liquid crystals, and cosmetic products. This technical guide provides an in-depth overview of the chemical properties and diverse uses of cholesteryl stearate, with a focus on experimental applications and its role in biological pathways.

Core Chemical and Physical Properties

Cholesteryl stearate is a white, crystalline powder at room temperature. It is a cholesterol ester, making it more hydrophobic than free cholesterol.^[1] This property is central to its function in biological systems and its application in various formulations.

Quantitative Data Summary

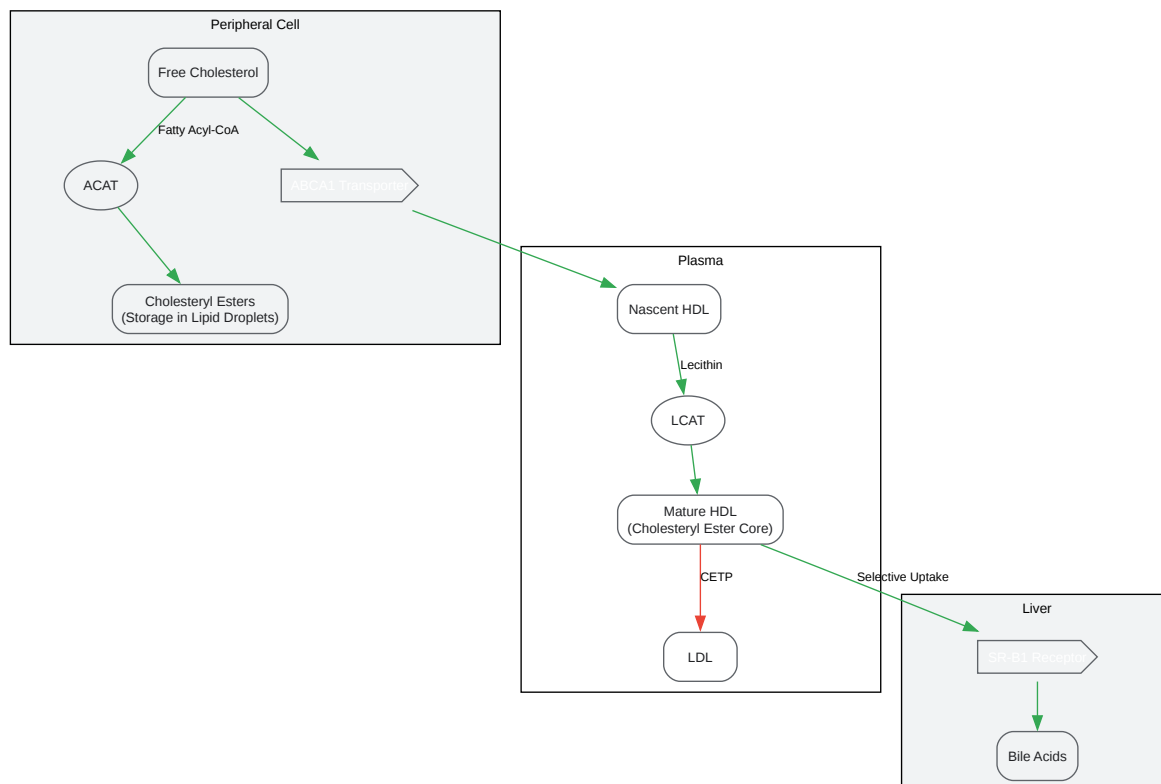
The following table summarizes the key quantitative properties of cholesteryl stearate:

Property	Value	Reference(s)
Molecular Formula	C45H80O2	[2][3][4]
Molecular Weight	653.12 g/mol	[2][3][4]
Melting Point	79-83 °C	[2][4][5]
Boiling Point (estimated)	619.01 °C	[2][5]
Appearance	White crystalline powder	[4][5]
Solubility	Insoluble in water.[2][5] Slightly soluble in chloroform and methanol.[2][5]	[2][5]
CAS Number	35602-69-8	[2][3][5]

Biological Role and Signaling Pathway

In biological systems, cholesteryl stearate is a form of cholesteryl ester, which is a storage and transport form of cholesterol.[6] Free cholesterol is esterified with fatty acids, such as stearic acid, to form cholesteryl esters. This reaction is catalyzed by two main enzymes: Acyl-CoA:cholesterol acyltransferase (ACAT) within cells and Lecithin-cholesterol acyltransferase (LCAT) in the plasma.[1] The resulting cholesteryl esters are highly nonpolar and are packed into the core of lipoproteins, such as low-density lipoprotein (LDL) and high-density lipoprotein (HDL), for transport through the bloodstream.[7]

The diagram below illustrates the central role of cholesterol esterification in the reverse cholesterol transport pathway, a process crucial for maintaining cholesterol homeostasis.



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Caption: Cholesterol Esterification and Reverse Transport Pathway.

Applications and Experimental Protocols

Cholesteryl stearate's unique properties are leveraged in several research and industrial applications.

Thermochromic Liquid Crystals

Cholesteryl esters are well-known for their liquid crystalline properties, where they exhibit a phase of matter that has properties between those of a conventional liquid and those of a solid crystal. Mixtures of cholesteryl esters, including cholesteryl stearate, can form thermochromic liquid crystals, which change color in response to temperature changes. This is due to changes in the helical pitch of the liquid crystal structure with temperature, which alters the wavelength of reflected light.

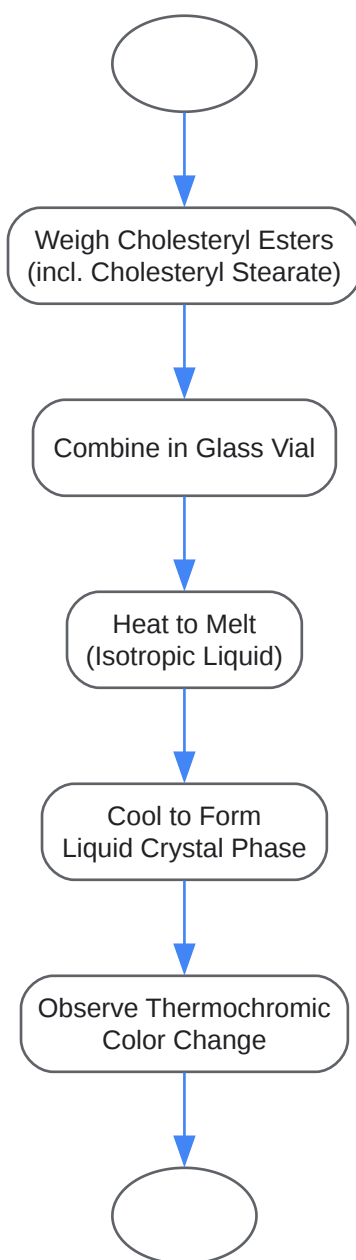
This protocol describes the preparation of a simple thermochromic liquid crystal using a mixture of cholesteryl esters.

Materials:

- Cholesteryl Oleyl Carbonate
- Cholesteryl Pelargonate (Cholesteryl Nonanoate)
- Cholesteryl Stearate
- Glass vial
- Heat gun or hot plate
- Spatula

Procedure:

- Weigh out the desired proportions of the cholesteryl esters. A common starting point for a mixture sensitive around room temperature is a ratio of cholesteryl oleyl carbonate, cholesteryl pelargonate, and cholesteryl stearate. The exact ratios can be adjusted to tune the temperature range of the color change.
- Transfer the weighed cholesteryl esters into a clean, dry glass vial.
- Gently heat the vial using a heat gun or on a hot plate until all the solids have melted into a clear, viscous liquid.
- Swirl the vial gently to ensure the mixture is homogeneous.
- Allow the mixture to cool. As it cools, it will pass through its liquid crystal phase and exhibit a play of colors.
- The thermochromic properties can be observed by gently warming the vial with your hand or a warm object and observing the color changes as it cools.



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Caption: Workflow for Thermo-chromic Liquid Crystal Preparation.

Solid Lipid Nanoparticles for Drug Delivery

Solid lipid nanoparticles (SLNs) are colloidal carriers developed as an alternative to traditional emulsions, liposomes, and polymeric nanoparticles. Cholesteryl stearate can be incorporated as a solid lipid in the formulation of SLNs due to its biocompatibility and ability to form a solid

matrix. These nanoparticles can encapsulate lipophilic drugs, enhancing their stability and controlling their release.

This protocol outlines a general method for preparing SLNs using cholesteryl stearate as a lipid component.

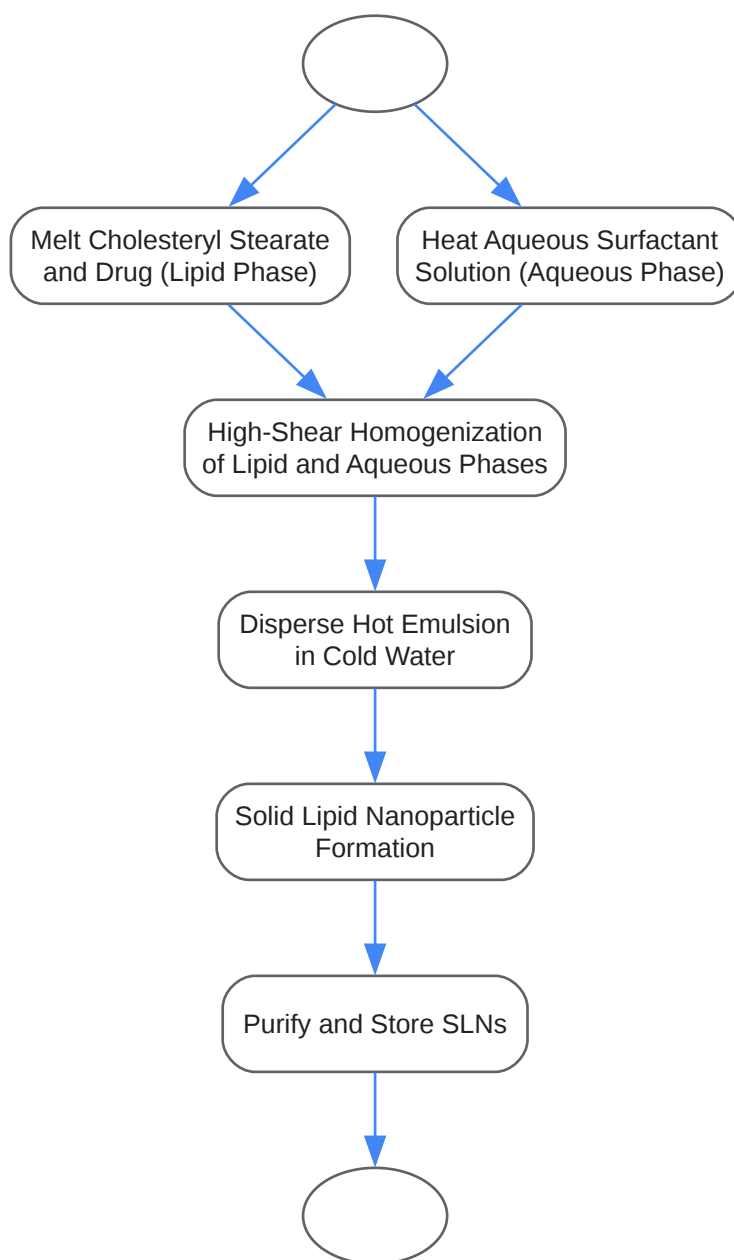
Materials:

- Cholesteryl Stearate (and/or other solid lipids like stearic acid)
- Lipophilic drug
- Surfactant (e.g., Poloxamer 188, Tween 80)
- Ultrapure water
- High-shear homogenizer
- Water bath

Procedure:

- **Lipid Phase Preparation:** Weigh the cholesteryl stearate and the lipophilic drug. Heat them in a beaker at a temperature approximately 5-10°C above the melting point of the lipid until a clear, uniform molten liquid is formed.
- **Aqueous Phase Preparation:** In a separate beaker, dissolve the surfactant in ultrapure water and heat it to the same temperature as the lipid phase.
- **Emulsification:** Add the hot aqueous phase to the molten lipid phase and immediately subject the mixture to high-shear homogenization for a defined period (e.g., 5-10 minutes) to form a hot oil-in-water pre-emulsion.
- **Nanoparticle Formation:** Quickly disperse the hot pre-emulsion into cold water (2-5°C) under continuous stirring. The rapid cooling of the lipid droplets causes the lipid to solidify, forming SLNs.

- **Purification and Storage:** The resulting SLN dispersion can be purified by centrifugation or dialysis to remove excess surfactant and unencapsulated drug. The final formulation is typically stored at 4°C.



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Caption: Workflow for Solid Lipid Nanoparticle Preparation.

Cosmetics and Personal Care

In the cosmetic industry, cholesteryl stearate functions as an emollient, skin-conditioning agent, emulsifier, and viscosity-increasing agent. Its emollient properties help to soften and smooth the skin, while its emulsifying capabilities aid in the stabilization of oil and water mixtures in creams and lotions.

Use in Cell Culture

While cholesterol and fatty acids are common supplements in serum-free cell culture media to support cell membrane integrity and growth, the direct supplementation with cholesteryl stearate is less common. However, studies on lipid metabolism in cell culture often involve the analysis of intracellular cholesteryl ester pools, including cholesteryl stearate, to understand cellular cholesterol homeostasis and the effects of various stimuli on lipid storage. Cultured cells, such as hepatoma cell lines, can accumulate cholesteryl esters when incubated with hyperlipemic serum, providing a model system to study the dynamics of cholesterol esterification and storage.

Conclusion

Cholesteryl stearate is a chemically stable and biologically relevant lipid with a broad range of applications. Its well-defined physical properties, particularly its melting point and liquid crystalline behavior, make it a versatile tool for materials science and formulation development. In the biological realm, it represents a key component of cholesterol metabolism and transport. The experimental protocols provided herein offer a foundation for researchers and drug development professionals to explore and utilize the unique characteristics of cholesteryl stearate in their respective fields.

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